

Analytical Method for Quantifying Robinin Uptake

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Robinin

CAS No.: 301-19-9

Cat. No.: S541733

[Get Quote](#)

A key study developed a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous determination of **Robinin** and its aglycone, kaempferol, in human breast cancer cells (MCF-7) [1]. The validated parameters of this assay are summarized below.

Parameter	Details/Value
Analytical Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Target Analytes	Robinin and Kaempferol
Validated in Matrix	Human breast cancer MCF-7 cell lysates
Limit of Detection (LOD)	0.1 ng/mL for both compounds
Precision (Intra- & Inter-day)	Coefficient of Variation (CV) < 10% for both compounds
Sample Preparation	Protein precipitation
Matrix Effect	Minimal; ratio of peak areas (matrix/mobile phase) close to 1

Documented Biological Activity & Associated Protocols

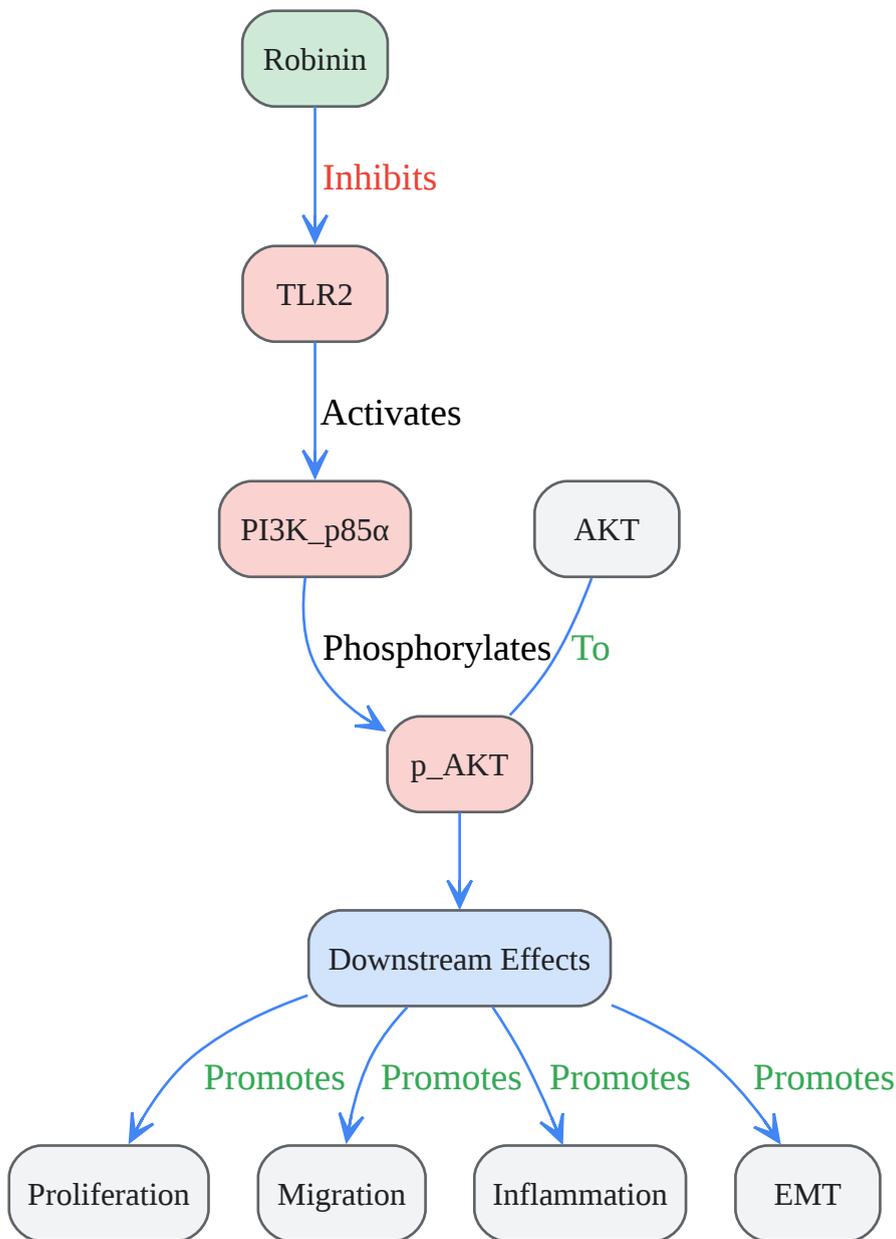
The following table summarizes experimental models and key findings from recent studies on **Robinin**, which imply successful cellular uptake.

Study Model	Treatments & Doses	Key Findings & Implications for Uptake
-------------	--------------------	--

| **H9c2 Cardiomyocytes (in vitro)** [2] | - Pre-treated with 50 µg/mL **Robinin** for 24 h.

- Then exposed to 100 µM Isoproterenol (ISO) for 24 h. | **Robinin** significantly reduced ISO-induced ROS generation and apoptosis. The protective effect confirms the compound is taken up and biologically active in cardiac cells. | | **Pancreatic Cancer Cells (in vitro)** [3] | - Treated with 1 µM **Robinin** for 24-72 h. | **Robinin** inhibited cell proliferation and migration, and downregulated markers of EMT (α-SMA, Snail) and inflammation (IL-6, TNF-α). These effects confirm functional intracellular activity. |

The study on pancreatic cancer cells further elucidated the molecular mechanism of **Robinin**, which can be visualized in the following pathway diagram.



[Click to download full resolution via product page](#)

Robinin acts by inhibiting the TLR2-PI3K-AKT signaling pathway [3].

A Proposed Workflow for a Cellular Uptake Study

Based on the assembled information, here is a suggested integrated workflow you could adapt for a **Robinin** cellular uptake study:

- **Cell Culture & Treatment:**

- Select a relevant cell line (e.g., MCF-7, H9c2, or pancreatic cancer cells like PANC-1).
- Culture and plate cells according to standard protocols.
- Treat cells with a chosen concentration of **Robinin** (e.g., 1 μ M from the pancreatic cancer study or 50 μ g/mL from the cardioprotective study) for a defined period [2] [3].

- **Sample Preparation:**

- **Lyse Cells:** After treatment, wash cells with PBS and lyse them using an appropriate buffer (e.g., RIPA buffer with protease inhibitors) [3].
- **Protein Precipitation:** Precipitate proteins from the cell lysate, likely using an organic solvent like acetonitrile or methanol, as indicated in the LC-MS/MS method [1].
- **Centrifuge:** Clarify the supernatant by centrifugation for analysis.

- **Analysis via LC-MS/MS:**

- Use the validated LC-MS/MS method to quantify the intracellular concentrations of **Robinin** and its potential metabolite, kaempferol [1].
- The high sensitivity (LOD of 0.1 ng/mL) and specificity of this technique are ideal for this application.

- **Functional Assays (To Correlate Uptake with Activity):**

- In parallel, conduct functional assays to confirm the biological effect of **Robinin** in your system. This confirms that the quantified intracellular compound is active.
- **Cell Viability/Proliferation:** Use a CCK-8 assay to measure changes in cell proliferation after **Robinin** treatment [3].
- **Mechanistic Validation:** Use Western Blotting to analyze the downregulation of targets like p-AKT or Snail, confirming the compound's mechanism of action [2] [3].

Research Implications & Future Directions

The data confirms that **Robinin** is not only taken up by cells but also exerts significant pharmacological effects by modulating specific signaling pathways [2] [3]. The availability of a robust analytical method is a powerful tool for future research [1].

To fully characterize its pharmacokinetic profile, you could investigate:

- **Uptake Kinetics:** Time-course and dose-response studies to understand the rate and extent of uptake.
- **Efflux Transport:** Explore whether **Robinin** is a substrate for efflux pumps like P-glycoprotein.
- **Metabolic Stability:** Investigate the conversion of **Robinin** to kaempferol across different cell models and time points.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Simultaneous determination of the flavonoids robinin and ... [sciencedirect.com]
2. Robinin attenuates cardiac oxidative stress-induced ... [pmc.ncbi.nlm.nih.gov]
3. Robinin inhibits pancreatic cancer cell proliferation, EMT and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Analytical Method for Quantifying Robinin Uptake]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541733#robinin-cellular-uptake-study>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com